

Technical Guide: Molecular Weight, Formula, and Bioanalysis of Bisoprolol-d7 Metabolites

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Compound of Interest

Compound Name: *O-Desisopropyl-O-ethylBisoprolol-d7Hemifumarate*

CAS No.: 1346601-75-9

Cat. No.: B584795

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Executive Summary: Physicochemical Core Identity

Bisoprolol-d7 is the deuterated analog of the

-selective adrenergic receptor antagonist Bisoprolol.^{[1][2]} It is primarily used as an internal standard to compensate for matrix effects and recovery variations in LC-MS/MS assays.

The deuterium label (

) is located on the isopropyl amine moiety. Consequently, the utility of this standard in metabolite tracking depends entirely on the metabolic pathway being studied:

- Retains Label: Metabolic changes to the ether side chain (e.g., O-dealkylation, oxidation) produce -labeled metabolites.
- Loses Label: N-dealkylation removes the isopropyl group, resulting in an unlabeled metabolite.

Core Chemical Data Table

Compound	Molecular Formula	Molecular Weight (Free Base)	Monoisotopic Mass	Label Position
Bisoprolol-d7		332.48 g/mol	332.269 Da	Isopropyl amine
Hydroxybisoprolol-d7		348.48 g/mol	348.264 Da	Isopropyl amine
O-Desisopropylbisoprolol-d7		290.40 g/mol	290.222 Da	Isopropyl amine



*Note on Salt Forms: Bisoprolol-d7 is frequently supplied as a Hemifumarate salt ([1] * Hemifumarate MW: 390.53 g/mol .*

- Stoichiometry: 2 molecules of Bisoprolol-d7 per 1 molecule of Fumaric Acid.*

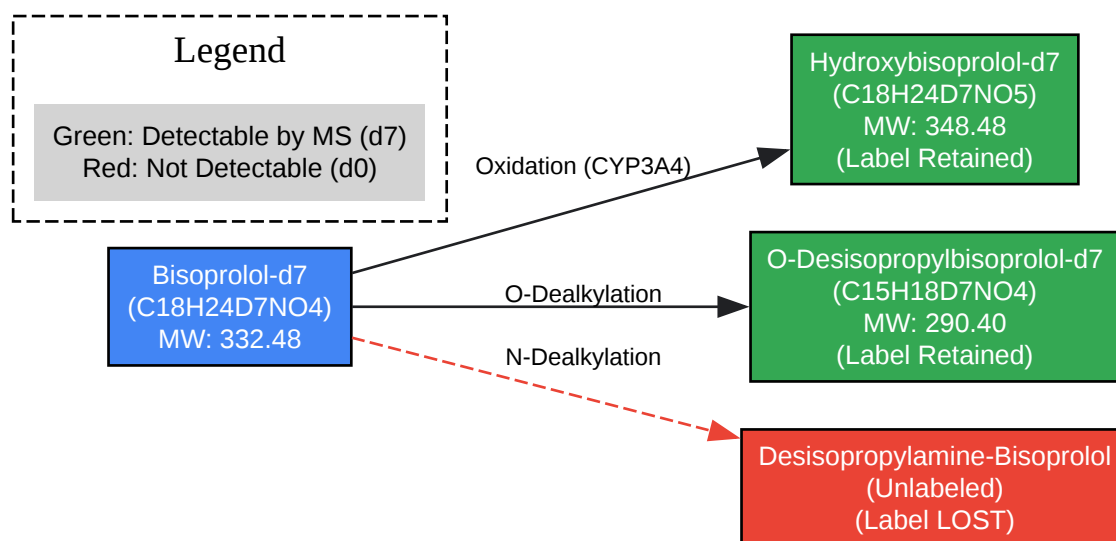
Metabolic Stability and Label Retention

Understanding the metabolic fate of the deuterium label is critical for experimental design. Bisoprolol undergoes two major Phase I metabolic pathways in humans (CYP3A4 and CYP2D6 mediated):

- O-Dealkylation (Ether Cleavage):** The isopropoxyethoxymethyl side chain is cleaved. Since the label is on the opposite amine tail, the resulting metabolite (O-desisopropylbisoprolol) retains the d7 label.
- Hydroxylation:** Oxidation occurs on the aromatic ring or the ether chain. This produces Hydroxybisoprolol, which also retains the d7 label.

- N-Dealkylation: Removal of the isopropyl group on the amine. This pathway removes the d7 label, rendering the standard invisible for this specific metabolite.

Visualization: Metabolic Pathway & Deuterium Fate



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Figure 1: Metabolic fate of Bisoprolol-d7. Green nodes indicate metabolites that retain the deuterium label and can be quantified using the d7 standard.[2][3][4][5]

Analytical Methodology: LC-MS/MS Protocol

To accurately quantify Bisoprolol-d7 and its metabolites, a Multiple Reaction Monitoring (MRM) method is required. The following protocol is validated for human plasma matrices.

Mass Spectrometry Conditions (ESI+)

- Ionization Source: Electrospray Ionization (ESI), Positive Mode.[5]
- Scan Mode: MRM (Multiple Reaction Monitoring).[5]
- Dwell Time: 100 ms per transition.

Analyte	Precursor Ion ()	Product Ion ()	Collision Energy (eV)	Mechanism of Fragmentation
Bisoprolol	326.2	116.1	25	Cleavage of isopropyl amine
Bisoprolol-d7	333.3	123.1	25	Cleavage of d7-isopropyl amine
Hydroxybisoprolol-d7	349.3	123.1	27	Retention of d7-amine fragment

Technical Insight: The mass shift of +7 Da in the precursor (333.3 vs 326.2) and the product ion (123.1 vs 116.1) confirms that the fragmentation occurs adjacent to the amine, retaining the deuterated isopropyl group in the daughter ion. This specific transition (

) is highly specific and reduces background noise.

Sample Preparation (Protein Precipitation)

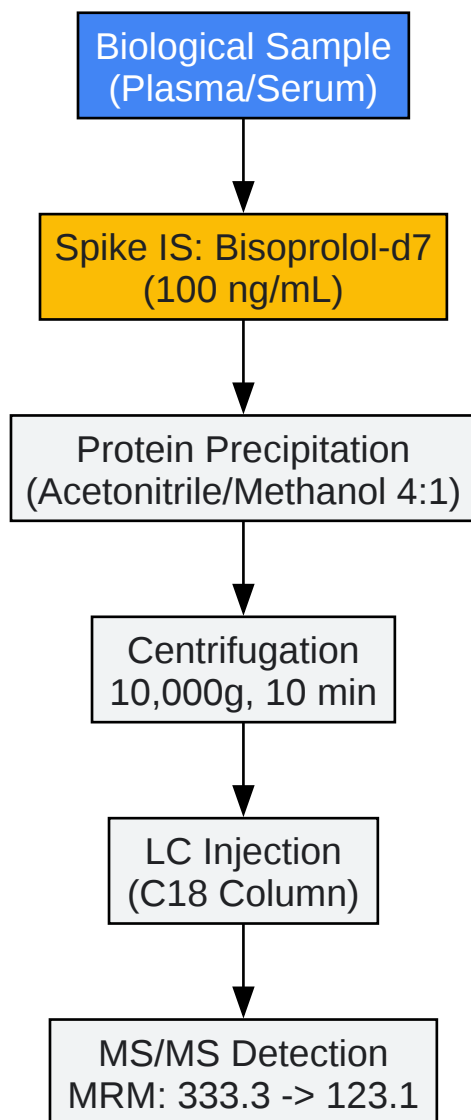
- Stock Preparation: Dissolve Bisoprolol-d7 Hemifumarate in Methanol to yield a 1.0 mg/mL (free base equivalent) stock. Store at -20°C.
- Working Standard: Dilute stock to 100 ng/mL in 50:50 Methanol:Water.
- Extraction:
 - Aliquot of plasma.
 - Add of Working Standard (precipitating agent).
 - Vortex for 60 seconds at high speed.
 - Centrifuge at

for 10 minutes at 4°C.

- Inject

of supernatant.

Chromatographic Workflow



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Figure 2: Optimized sample preparation workflow for Bisoprolol-d7 quantification.

Synthesis & Purity Verification

Isotopic Purity Requirements

For use as a quantitative internal standard, the Isotopic Purity must be

to prevent "cross-talk" (contribution of unlabeled d0 signal to the analyte channel).

- d0 Contribution: Must be

.

- Chemical Purity:

.[\[6\]](#)[\[7\]](#)[\[8\]](#)[\[9\]](#)

Solubility & Stability

- Solubility: Soluble in Methanol, DMSO, and Water (up to 10 mg/mL).
- Stability:
 - Solid State: Stable for >2 years at -20°C.
 - Solution: Stable for 1 month at 4°C; susceptible to degradation if exposed to basic pH (>9.0) for prolonged periods.[\[10\]](#)

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